

In Vitro Studies of N-ethylcyclohexanecarboxamide: A Review of Available Data

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Compound of Interest

Compound Name: *N*-ethylcyclohexanecarboxamide

Cat. No.: B139311

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Introduction

N-ethylcyclohexanecarboxamide is a chemical compound with the molecular formula C9H17NO. While its synthesis and basic physicochemical properties are documented, a comprehensive review of publicly available scientific literature reveals a significant lack of in vitro studies investigating its biological activity. This guide summarizes the available information and highlights the absence of data in key areas of pharmacological interest.

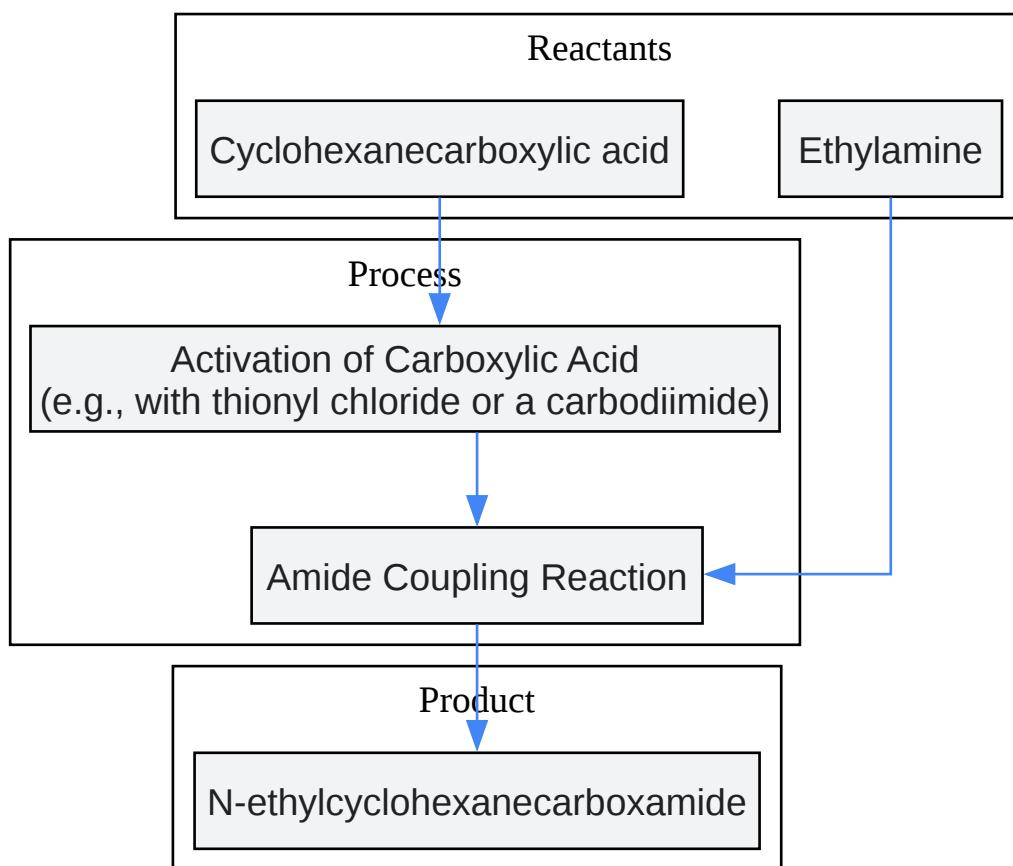
Physicochemical Properties of N-ethylcyclohexanecarboxamide

Quantitative data on the physicochemical properties of **N**-ethylcyclohexanecarboxamide has been computed and is available through public databases. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C9H17NO	PubChem[1]
Molecular Weight	155.24 g/mol	PubChem[1]
IUPAC Name	N-ethylcyclohexanecarboxamide	PubChem[1]
CAS Number	138324-59-1	PubChem[1]
SMILES	CCNC(=O)C1CCCCC1	PubChem[1]
InChI Key	ZCSFJAQXKNVTTF-UHFFFAOYSA-N	PubChem[1]

Synthesis

The synthesis of **N-ethylcyclohexanecarboxamide** can be achieved through standard amidation reactions. A general conceptual workflow for its synthesis is outlined below. This is a representative workflow and specific laboratory protocols may vary.



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Caption: Conceptual workflow for the synthesis of **N-ethylcyclohexanecarboxamide**.

Biological Activity and Signaling Pathways

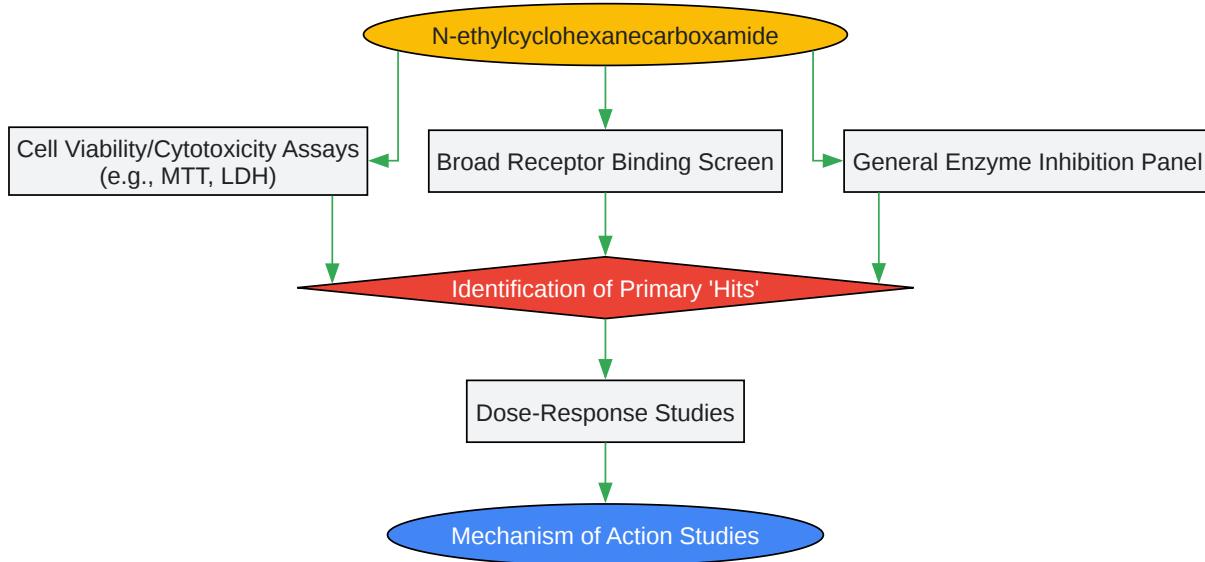
Extensive searches of scientific databases have not yielded any specific in vitro studies detailing the biological activity of **N-ethylcyclohexanecarboxamide**. Consequently, there is no information available regarding its potential molecular targets, mechanism of action, or any associated signaling pathways.

Experimental Protocols

Due to the absence of published in vitro studies, no experimental protocols for biological assays involving **N-ethylcyclohexanecarboxamide** can be provided.

Future Directions

The lack of in vitro data for **N-ethylcyclohexanecarboxamide** presents an opportunity for future research. A logical next step would be to perform a series of screening assays to determine if this compound has any biological activity. A general workflow for such an initial investigation is proposed below.



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Caption: Proposed workflow for the initial in vitro screening of **N-ethylcyclohexanecarboxamide**.

Conclusion

While the chemical identity of **N-ethylcyclohexanecarboxamide** is established, its biological profile remains uninvestigated in the public domain. The information provided in this guide is based on the currently available data. Further research is necessary to elucidate any potential pharmacological effects of this compound. Researchers and drug development professionals are encouraged to consider this molecule for initial screening in their areas of interest.

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References

- 1. N-Ethylcyclohexanecarboxamide | C9H17NO | CID 19916600 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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